

A Technical Guide to the Biological Activities of Ganoderenic Acid C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ganoderenic acid C*

Cat. No.: *B10820875*

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Introduction

Ganoderenic acid C, a member of the highly oxidized lanostane-type triterpenoids isolated from the medicinal mushroom *Ganoderma lucidum*, has emerged as a compound of significant interest in the scientific community. This technical guide provides a comprehensive overview of the known biological activities of **Ganoderenic acid C**, with a focus on its C1 and C2 isoforms. It is designed to be a resource for researchers, scientists, and professionals in drug development, offering a compilation of quantitative data, detailed experimental methodologies, and visual representations of the underlying molecular pathways. The primary reported activities of **Ganoderenic acid C** include anti-inflammatory, anticancer, immunomodulatory, and antiviral effects, positioning it as a promising candidate for further therapeutic investigation.

Anti-inflammatory Activity of Ganoderic Acid C1

Ganoderic acid C1 (GA-C1) has demonstrated potent anti-inflammatory properties, primarily through the suppression of pro-inflammatory mediators.^[1] A key mechanism of its action is the inhibition of Tumor Necrosis Factor-alpha (TNF- α) production.^[2]

Quantitative Data: Anti-inflammatory Effects of Ganoderic Acid C1

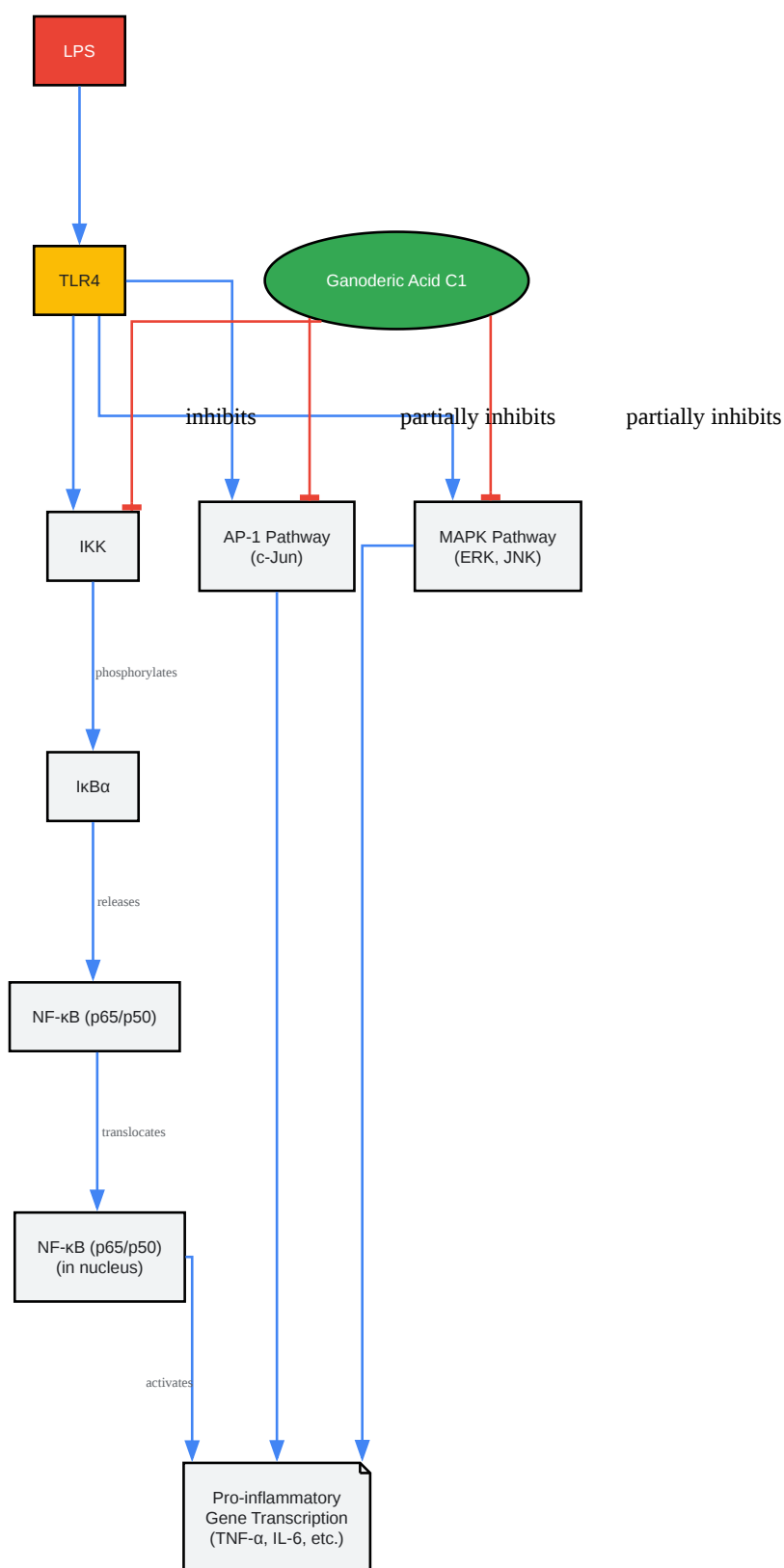
Activity	Cell Line/Model	Stimulant	Parameter	Value	Reference
TNF- α Inhibition	RAW 264.7 (murine macrophages)	LPS (1 μ g/mL)	IC50	24.5 μ g/mL	[3]
TNF- α Inhibition	Human PBMCs (from asthma patients)	LPS (2 μ g/mL)	% Inhibition	Significant reduction at 20 μ g/mL	[4]
Airway Neutrophilia	Murine model of neutrophilic asthma	Ragweed	% Reduction	Significant reduction	[5]
TNF- α in BALF	Murine model of neutrophilic asthma	Ragweed	% Reduction	Significant reduction (P < 0.05–0.001 vs Sham)	[5] [6]
IL-4 in BALF	Murine model of neutrophilic asthma	Ragweed	% Reduction	Significant reduction (P < 0.05–0.001 vs Sham)	[5] [6]
IL-5 in BALF	Murine model of neutrophilic asthma	Ragweed	% Reduction	Significant reduction (P < 0.05–0.001 vs Sham)	[5] [6]
MUC5AC Gene Expression	NCI-H292 (human lung epithelial cells)	PMA	Fold Change	Decreased expression	[5] [6]
Reactive Oxygen	NCI-H292 (human lung	PMA	% Reduction	Reduced production (P < 0.001 vs	[6]

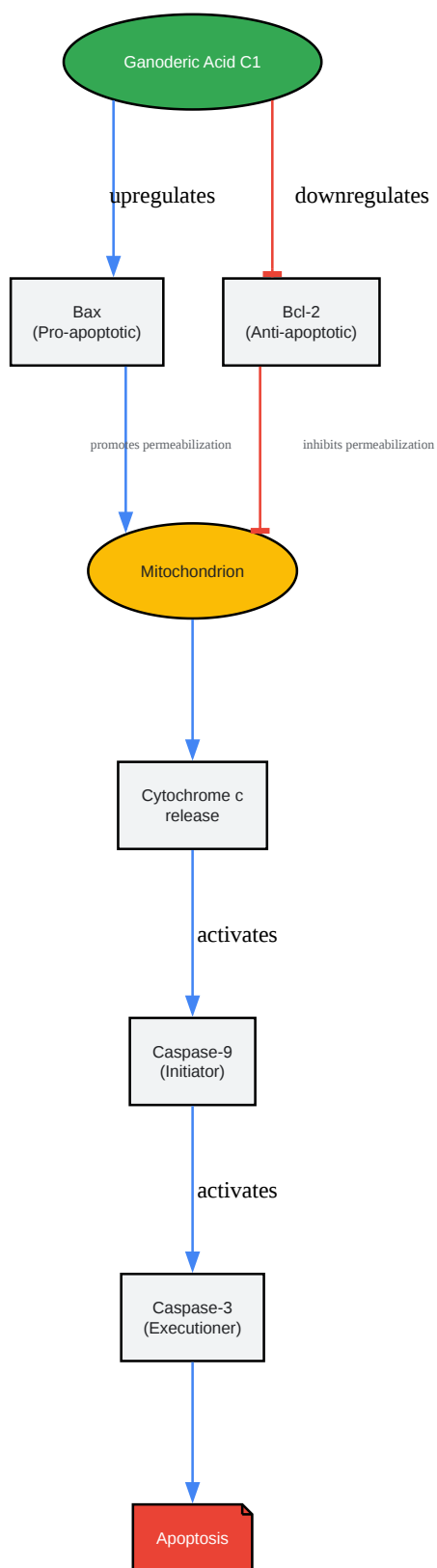
Species (ROS)	epithelial cells)	stimulated/un treated)
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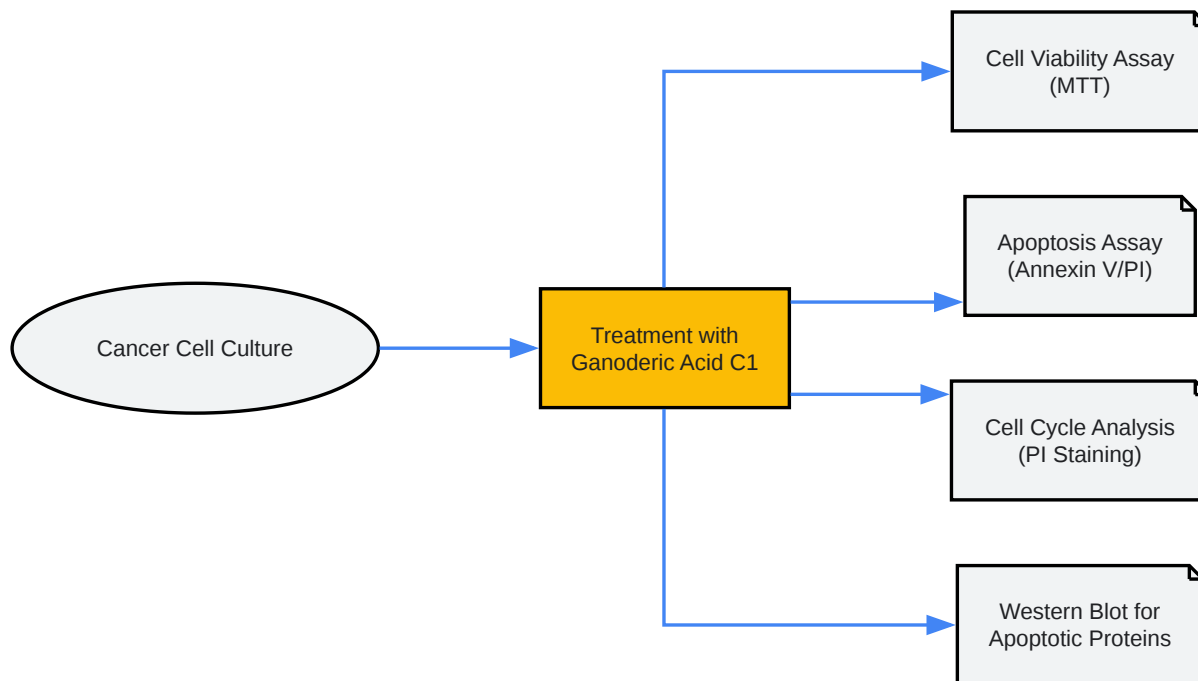
BALF: Bronchoalveolar Lavage Fluid; IC50: Half-maximal inhibitory concentration; IL: Interleukin; LPS: Lipopolysaccharide; PBMC: Peripheral Blood Mononuclear Cell; PMA: Phorbol 12-myristate 13-acetate; TNF- α : Tumor Necrosis Factor-alpha.

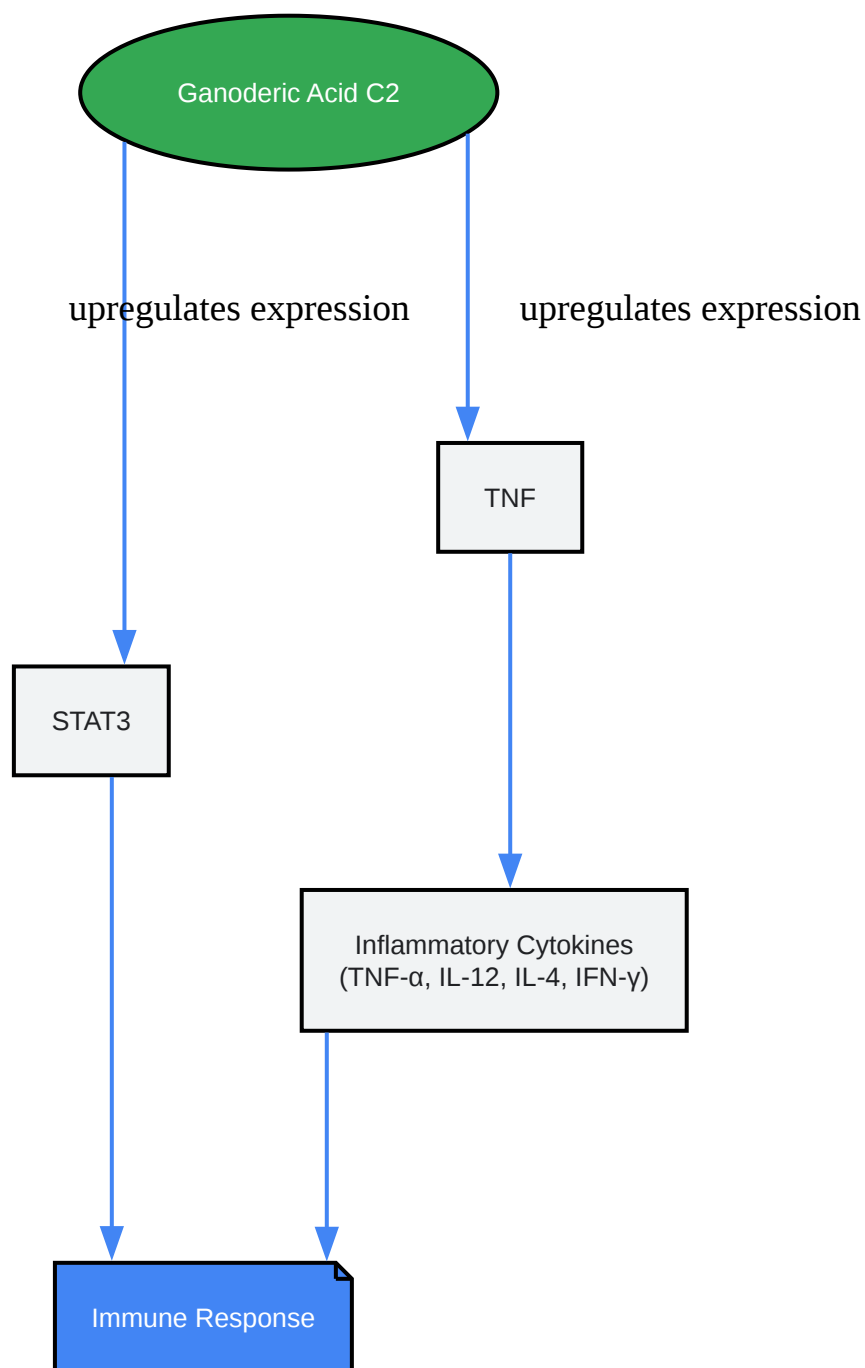
Signaling Pathways in Anti-inflammatory Action of Ganoderic Acid C1

GA-C1 exerts its anti-inflammatory effects by modulating key intracellular signaling cascades, primarily the NF- κ B, MAPK, and AP-1 pathways.[1][4] In response to inflammatory stimuli like LPS, GA-C1 has been shown to inhibit the phosphorylation of I κ B α , which prevents the nuclear translocation of the p65 subunit of NF- κ B.[1] This leads to a downstream reduction in the transcription of pro-inflammatory genes.[1] Additionally, GA-C1 partially suppresses the MAPK pathway by reducing the phosphorylation of ERK1/2 and JNK, and modulates the AP-1 pathway by decreasing c-Jun expression.[4]









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- To cite this document: BenchChem. [A Technical Guide to the Biological Activities of Ganoderenic Acid C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10820875#known-biological-activities-of-ganoderenic-acid-c]

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